

An In-depth Technical Guide to trans-3-Octene (CAS 14919-01-8)

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Compound of Interest

Compound Name: *trans*-3-Octene

CAS No.: 592-98-3

Cat. No.: B1194795

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive technical overview of **trans-3-octene** (CAS 14919-01-8), a key aliphatic alkene in organic synthesis. The document is structured to lead the researcher from fundamental chemical and physical properties through to practical laboratory applications, including synthesis, purification, and analytical characterization. Emphasis is placed on the causality behind experimental choices and the role of this compound as a versatile building block in the synthesis of more complex molecules, particularly within the context of pharmaceutical research and development. This guide serves as a practical resource, integrating established protocols, mechanistic insights, and critical safety information.

Core Identity and Physicochemical Properties

trans-3-Octene, also known as (E)-3-Octene, is an unsaturated hydrocarbon with the molecular formula C_8H_{16} .^{[1][2]} The "trans" or "(E)" designation specifies the stereochemistry of the double bond, where the alkyl substituents are located on opposite sides, a configuration that significantly influences its physical properties and reactivity compared to its cis isomer.^[1] It

is a colorless liquid with a characteristic odor, and it is insoluble in water but soluble in common organic solvents.^[1]

Key Physical and Chemical Data

A summary of essential quantitative data for **trans-3-octene** is presented below. This data is critical for planning reactions, purification procedures, and safe handling.

Property	Value	Source(s)
CAS Registry Number	14919-01-8	[3][4][5]
Molecular Formula	C ₈ H ₁₆	[1][3][5]
Molecular Weight	112.21 g/mol	[5][6]
Appearance	Colorless to almost colorless liquid	[2][3][7]
Boiling Point	121-123 °C (lit.)	[3][4][7]
Melting Point	-110 °C	[3][4]
Density	0.716 g/mL at 25 °C (lit.)	[3][8]
Refractive Index (n _{20/D})	1.413 (lit.)	[3][9]
Vapor Pressure	33 mmHg at 37.7 °C	[3]
Flash Point	14 °C (57 °F)	[3][7]

Synthesis and Purification Strategies

The stereoselective synthesis of trans-alkenes is a fundamental task in organic chemistry. The choice of synthetic route is often dictated by the availability of starting materials, desired scale, and required stereochemical purity.

Common Synthetic Routes

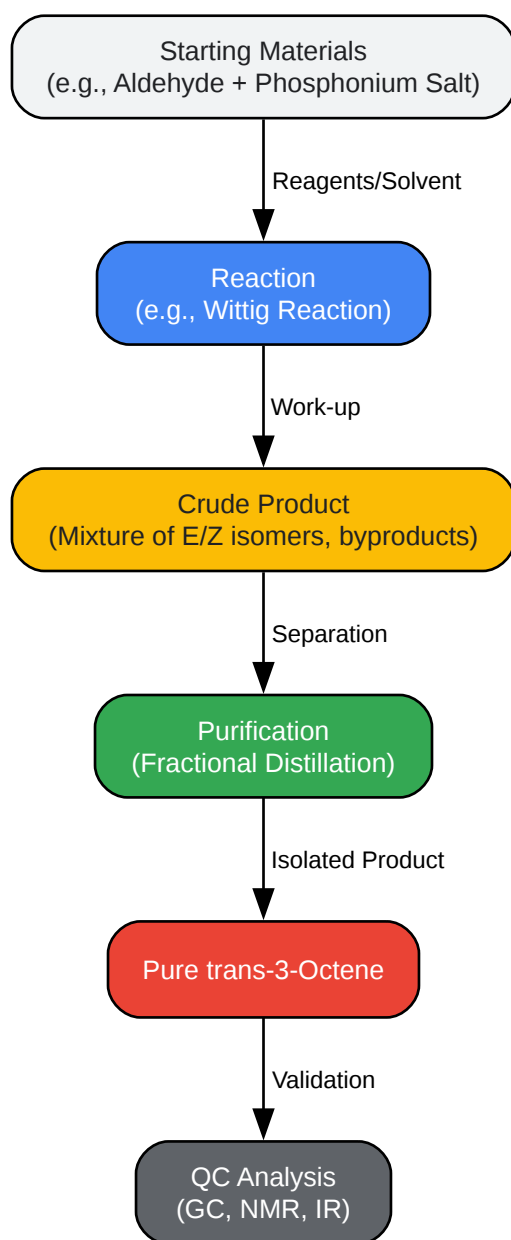
While various methods exist, the Wittig reaction and its modifications (e.g., the Schlosser modification) are cornerstone techniques for generating alkenes with controlled geometry. To

favor the formation of the thermodynamically more stable trans (E) isomer, unstabilized or semi-stabilized ylides are typically employed.

Another powerful, though less common for this specific target, method is alkyne reduction. The reduction of 3-octyne using sodium in liquid ammonia (a dissolving metal reduction) selectively produces **trans-3-octene**. This method is highly effective for generating trans-alkenes from internal alkynes.

A Representative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification of **trans-3-octene**, emphasizing the critical validation steps.



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Caption: Generalized workflow for the synthesis and quality control of **trans-3-Octene**.

Purification Protocol: Fractional Distillation

Given the close boiling points of cis and trans isomers of 3-octene, fractional distillation is the preferred method for purification on a laboratory scale.

Objective: To separate **trans-3-octene** from its cis isomer and other impurities based on differences in boiling point.

Methodology:

- **Apparatus Setup:** Assemble a fractional distillation apparatus using a round-bottom flask, a fractionating column (e.g., Vigreux or packed), a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all joints are properly sealed.
- **Charging the Flask:** Charge the crude reaction mixture into the distillation flask, adding boiling chips or a magnetic stir bar to ensure smooth boiling. Do not fill the flask more than two-thirds full.
- **Heating:** Gently heat the distillation flask using a heating mantle. The goal is to establish a slow, steady rate of distillation.
- **Equilibration:** Allow the vapor to slowly rise through the fractionating column. This allows for the establishment of a temperature gradient and the separation of components.
- **Fraction Collection:** Monitor the temperature at the distillation head. Collect the fraction that distills at the boiling point of **trans-3-octene** (approx. 121-123 °C). Discard any initial lower-boiling forerun and stop the distillation before higher-boiling impurities begin to distill.
- **Validation:** Analyze the collected fraction(s) by Gas Chromatography (GC) to confirm purity and isomeric ratio.

Spectroscopic and Analytical Characterization

Confirming the identity and purity of **trans-3-octene** is a critical, self-validating step in any synthetic protocol. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS).

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying key functional groups. For **trans-3-octene**, the most diagnostic feature is the C-H out-of-plane bending vibration for a trans-disubstituted alkene.

- **Key Absorptions:**

- $\sim 3010\text{ cm}^{-1}$: =C-H stretch (vinyl C-H)
- $\sim 1670\text{ cm}^{-1}$: C=C stretch (often weak for symmetrical trans-alkenes)
- $\sim 965\text{ cm}^{-1}$: =C-H bend (out-of-plane, characteristic and strong for trans-alkenes)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR provide detailed structural information.

- ^1H NMR: The vinylic protons (on the double bond) of **trans-3-octene** will appear as a multiplet around 5.4 ppm. The large coupling constant ($J \approx 15\text{ Hz}$) between these two protons is definitive proof of the trans stereochemistry. The aliphatic protons will appear as multiplets in the upfield region (approx. 0.9-2.1 ppm).
- ^{13}C NMR: The vinylic carbons will appear in the downfield region, typically between 120-140 ppm. The eight distinct carbon environments will result in eight signals in the proton-decoupled spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

This technique is invaluable for assessing purity and confirming molecular weight.

- GC: The retention time under a standard set of conditions can help identify the compound. More importantly, it can effectively separate cis and trans isomers, allowing for the determination of the isomeric purity of the sample.
- MS: Electron ionization will lead to fragmentation of the molecule. The molecular ion peak (M^+) will be observed at $m/z = 112$, confirming the molecular weight. The fragmentation pattern provides a chemical fingerprint that can be compared against spectral libraries like those from NIST.^[5]

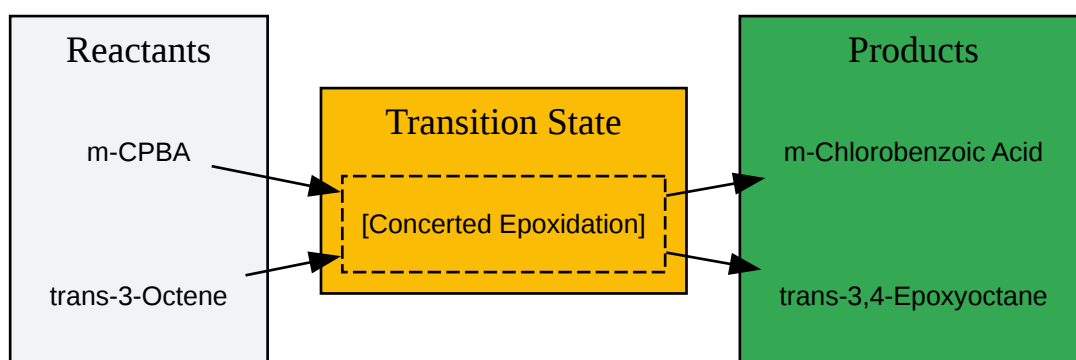
Key Chemical Reactions and Mechanistic Insights

The reactivity of **trans-3-octene** is dominated by the electron-rich carbon-carbon double bond, making it a substrate for a wide variety of addition reactions. Its use in organic synthesis is a direct result of this reactivity.^[1]

Epoxidation

The conversion of the alkene to an epoxide is a crucial transformation, as epoxides are versatile intermediates for synthesizing diols, amino alcohols, and other valuable motifs in drug development.

Mechanism: The reaction with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), proceeds via a concerted mechanism where the peroxy oxygen is delivered to the same face of the double bond. For a trans-alkene, this results in a trans-epoxide.



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Caption: Reaction pathway for the epoxidation of **trans-3-Octene** with m-CPBA.

Dihydroxylation

The synthesis of diols from alkenes can be achieved with stereochemical control.

- **syn-Dihydroxylation:** Using reagents like osmium tetroxide (OsO_4) or cold, dilute potassium permanganate (KMnO_4) results in the addition of two hydroxyl groups to the same face of the double bond, producing a racemic mixture of (3R,4S)- and (3S,4R)-octane-3,4-diol.
- **anti-Dihydroxylation:** This is achieved via a two-step process: epoxidation followed by acid-catalyzed ring-opening of the epoxide. This pathway yields a racemic mixture of (3R,4R)- and (3S,4S)-octane-3,4-diol.

Applications in Organic Synthesis and Drug Development

trans-3-Octene serves as a fundamental C8 building block.^[10] Its primary utility lies in its function as a simple, well-defined starting material for constructing more complex molecular scaffolds.

- **Oligomerization:** It has been used in studies investigating the oligomerization of C8 alkenes to produce liquid hydrocarbon transportation fuels.^{[8][9]}
- **Precursor to Chiral Molecules:** Asymmetric versions of the reactions described above (e.g., Sharpless asymmetric dihydroxylation or epoxidation) can convert the achiral **trans-3-octene** into valuable chiral intermediates, which are foundational in modern drug synthesis.
- **Metathesis Reactions:** Alkene metathesis provides a powerful tool for C-C bond formation. **trans-3-Octene** can participate in cross-metathesis reactions with other alkenes to generate new, more complex unsaturated systems.

Safety, Handling, and Storage

trans-3-Octene is a highly flammable liquid and vapor.^{[3][6][7]} It may be fatal if swallowed and enters the airways due to its aspiration hazard.^{[6][7]} It can also cause irritation to the eyes and respiratory system.^[11]

- **Handling:**
 - Work in a well-ventilated area or a chemical fume hood.^[11]
 - Keep away from heat, sparks, open flames, and hot surfaces.^{[7][11]}
 - Use explosion-proof electrical equipment.^[11]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[11]
- **Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[11\]](#)
- Some suppliers recommend storing under an inert gas as it may be air-sensitive.[\[7\]](#)
- First Aid:
 - If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[\[7\]](#)[\[11\]](#)
 - In Case of Fire: Use appropriate media for extinguishing (e.g., dry chemical, CO₂, foam).

Always consult the latest Safety Data Sheet (SDS) from your supplier before handling this chemical.[\[11\]](#)

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